

# Technical Support Center: Mitigating Off-Target Effects of Indinavir in Cellular Models

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## Compound of Interest

Compound Name: *Indin*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common off-target effects of **Indinavir** in cellular models. The information is designed to help identify and mitigate these effects to ensure the validity of experimental results.

## Frequently Asked Questions (FAQs)

Q1: What are the primary off-target effects of **Indinavir** observed in cellular models?

A1: **Indinavir**, an HIV-1 protease inhibitor, can cause several off-target effects that may impact experimental outcomes. The most commonly reported effects include mitochondrial dysfunction, altered glucose metabolism leading to insulin resistance, and induction of endoplasmic reticulum (ER) stress.<sup>[1][2][3][4]</sup> Some studies have also pointed to interference with cell-cycle progression.<sup>[5]</sup>

Q2: How does **Indinavir** induce mitochondrial dysfunction?

A2: **Indinavir** can impair mitochondrial function through multiple mechanisms. It has been shown to directly inhibit the mitochondrial processing protease (MPP), an enzyme crucial for the maturation of mitochondrial proteins.<sup>[1][6]</sup> This inhibition can disrupt mitochondrial growth

and function. Additionally, **Indinavir** and other protease inhibitors can lead to the permeabilization of the outer mitochondrial membrane, loss of membrane potential, and the release of cytochrome c, which can trigger mitochondria-mediated apoptosis.[7]

Q3: What is the mechanism behind **Indinavir**-induced insulin resistance?

A3: **Indinavir** can cause insulin resistance by directly interfering with glucose transport. In vitro studies have demonstrated that **Indinavir** inhibits the function of the insulin-responsive glucose transporter, GLUT4.[2][8] This blockade reduces insulin-stimulated glucose uptake into cells, such as those in skeletal muscle and adipose tissue, leading to decreased glucose disposal.[2][9][10] This effect appears to be rapid and is observed at therapeutic concentrations of the drug.[2]

Q4: Does **Indinavir** treatment lead to apoptosis or cytotoxicity in cell cultures?

A4: The effect of **Indinavir** on programmed cell death is complex. Some evidence suggests that **Indinavir** can induce mitochondria-mediated apoptosis.[7] However, other research indicates that it does not directly activate caspases involved in apoptosis but rather causes a cell-cycle arrest in the G0/G1 phase, which may indirectly prolong cell survival.[5] It's important to note that other HIV protease inhibitors, like Ritonavir, have been shown to cause cytotoxicity through necrosis rather than apoptosis in certain cell types, such as human endothelial cells.[11] Therefore, the specific cell type and experimental conditions are critical factors.

## Troubleshooting Guides

Problem 1: Unexpected decrease in cell viability and proliferation after **Indinavir** treatment.

- Q: My cells show reduced viability after **Indinavir** treatment, which is not the intended focus of my study. How can I determine if this is due to mitochondrial toxicity?
  - A: This is a common issue, as **Indinavir** is known to be toxic to mitochondria.[1][7][12] To investigate this, you can perform a series of assays to assess different aspects of mitochondrial health. A reduction in mitochondrial membrane potential is an early indicator of dysfunction. You can also measure the levels of reactive oxygen species (ROS) and ATP production to gauge the impact on mitochondrial function.

Recommended Actions:

- **Assess Mitochondrial Membrane Potential:** Use a fluorescent dye such as JC-1 or TMRM. A shift in fluorescence from red to green (for JC-1) or a decrease in red fluorescence (for TMRM) indicates depolarization of the mitochondrial membrane.
- **Measure ATP Levels:** Utilize a luciferase-based ATP assay kit to quantify cellular ATP. A significant drop in ATP levels in **Indinavir**-treated cells compared to vehicle controls would suggest impaired mitochondrial respiration.
- **Quantify Reactive Oxygen Species (ROS):** Employ probes like CellROX or DCFDA to measure ROS production via flow cytometry or fluorescence microscopy. An increase in ROS is a common consequence of mitochondrial dysfunction.

Problem 2: Altered cellular metabolism is confounding experimental results.

- Q: I'm observing changes in glucose uptake in my cell line after **Indinavir** treatment, which is interfering with my investigation of a separate metabolic pathway. How can I confirm and potentially mitigate this?
  - A: **Indinavir** is a known inhibitor of the GLUT4 glucose transporter, which can significantly impact glucose metabolism in sensitive cell lines (e.g., adipocytes, muscle cells).[2][8]

Recommended Actions:

- **Confirm GLUT4 Inhibition:** Perform a glucose uptake assay using a fluorescent glucose analog, such as 2-NBDG. A decrease in fluorescence in **Indinavir**-treated cells will confirm the inhibition of glucose transport.
- **Use an Alternative Energy Source:** If your experimental design allows, you can supplement your cell culture media with an alternative energy source that bypasses the need for glucose transport, such as pyruvate or glutamine, to maintain cell viability while minimizing the confounding effects of GLUT4 inhibition.
- **Dose-Response Analysis:** Determine the lowest effective concentration of **Indinavir** for your primary research question that has the minimal effect on glucose uptake. This can help in **finding** an experimental window where off-target metabolic effects are minimized.

### Problem 3: Unexplained cell cycle arrest in treated cells.

- Q: My cell cycle analysis of **Indinavir**-treated lymphocytes shows an accumulation of cells in the G0/G1 phase. Is this a known off-target effect?
  - A: Yes, studies have shown that **Indinavir** can cause a dose-dependent cell-cycle arrest in the G0/G1 phase in lymphocytes.<sup>[5]</sup> This is an important consideration, as it can be misinterpreted as a direct anti-proliferative effect related to your target of interest.

#### Recommended Actions:

- Confirm with Western Blot: Analyze the expression levels of key cell cycle regulatory proteins. Look for changes in the levels of cyclins (e.g., Cyclin D1) and cyclin-dependent kinase inhibitors (e.g., p21, p27) that regulate the G1/S transition.
- Control Experiments: If possible, use a structurally related but inactive analog of **Indinavir** as a negative control to demonstrate that the cell cycle arrest is specific to the active compound. Alternatively, if a known downstream effector of your target pathway is known to induce G1 arrest, you can use a positive control for this effect to compare against the effect of **Indinavir**.

### Problem 4: Suspected Endoplasmic Reticulum (ER) Stress.

- Q: I suspect my **Indinavir**-treated cells are undergoing ER stress, but the literature is more focused on other protease inhibitors. What markers should I investigate?
  - A: While other protease inhibitors like lopinavir and ritonavir are more strongly linked to ER stress, it is a plausible off-target effect for this class of drugs.<sup>[3][13][14][15]</sup> ER stress activates the Unfolded Protein Response (UPR), and you can measure the activation of its key signaling pathways.

#### Recommended Actions:

- Analyze UPR Markers: Use Western blotting or qRT-PCR to measure the expression or phosphorylation of key UPR markers. These include:
  - GRP78 (BiP): An ER chaperone that is upregulated during ER stress.

- Phospho-PERK and its downstream target Phospho-eIF2 $\alpha$ .
- Spliced XBP1 (sXBP1): A key transcription factor activated by the IRE1 $\alpha$  pathway.
- CHOP (GADD153): A pro-apoptotic transcription factor induced by severe or prolonged ER stress.
- Chemical Chaperones: To mitigate ER stress, you can co-treat your cells with chemical chaperones like 4-phenylbutyric acid (4-PBA) or tauroursodeoxycholic acid (TUDCA) to see if they rescue the observed phenotype.

## Quantitative Data Summary

Table 1: Effect of **Indinavir** on Insulin-Stimulated Glucose Disposal

| Parameter                                                          | Placebo                                                             | Indinavir (1200 mg single dose)                                    | Average Decrease (%)             | P-value           |
|--------------------------------------------------------------------|---------------------------------------------------------------------|--------------------------------------------------------------------|----------------------------------|-------------------|
| Insulin-Stimulated Glucose Disposal Rate per unit of Insulin (M/I) | <b>14.1 <math>\pm</math> 1.2 mg/kg·min per <math>\mu</math>U/ml</b> | <b>9.2 <math>\pm</math> 0.8 mg/kg·min per <math>\mu</math>U/ml</b> | <b>34.1 <math>\pm</math> 9.2</b> | <b>&lt; 0.001</b> |
| Non-oxidative Glucose Disposal (Storage)                           | 3.9 $\pm$ 1.8 mg/kg·min                                             | 1.9 $\pm$ 0.9 mg/kg·min                                            | -                                | < 0.01            |

(Data adapted from a study in healthy HIV-seronegative volunteers)[[2](#)]

## Experimental Protocols

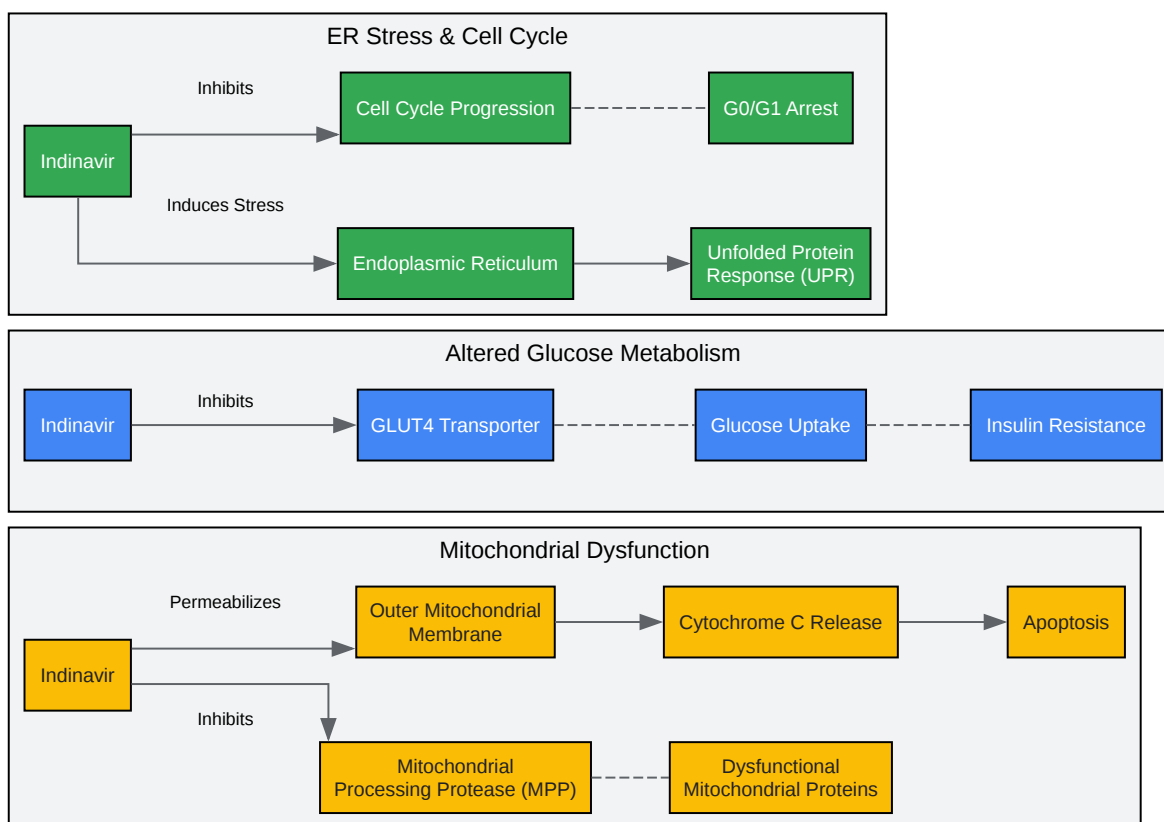
Protocol 1: Mitochondrial Membrane Potential Assay using JC-1

- **Cell Preparation:** Plate cells in a 96-well plate (or other suitable format) and allow them to adhere overnight. Treat cells with **Indinavir** at the desired concentrations for the specified time. Include a vehicle control and a positive control for mitochondrial depolarization (e.g., CCCP).
- **JC-1 Staining:** Prepare a 5 µg/mL working solution of JC-1 in pre-warmed cell culture medium. Remove the treatment medium from the cells and add the JC-1 staining solution.
- **Incubation:** Incubate the cells at 37°C for 15-30 minutes, protected from light.
- **Washing:** Gently wash the cells twice with a phosphate-buffered saline (PBS) or a suitable assay buffer.
- **Fluorescence Measurement:** Measure the fluorescence using a fluorescence plate reader. Healthy, polarized mitochondria will exhibit red fluorescence (excitation ~560 nm, emission ~595 nm), while depolarized mitochondria will show green fluorescence (excitation ~485 nm, emission ~530 nm). The ratio of red to green fluorescence is used to quantify the change in mitochondrial membrane potential.

#### Protocol 2: 2-NBDG Glucose Uptake Assay

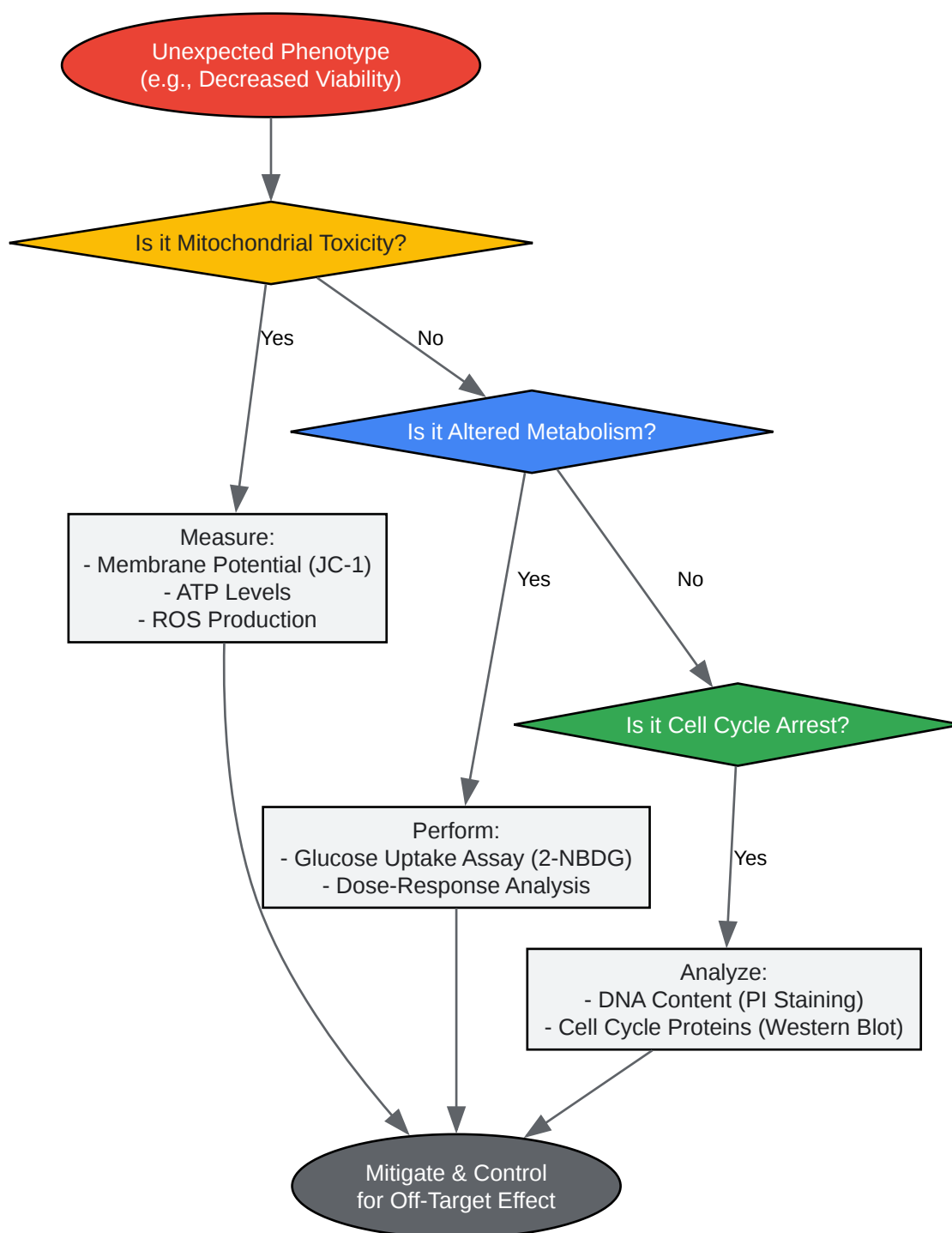
- **Cell Seeding and Treatment:** Seed cells in a black, clear-bottom 96-well plate. After reaching the desired confluency, treat with **Indinavir** for the appropriate duration.
- **Glucose Starvation:** Wash the cells with PBS and incubate them in glucose-free Krebs-Ringer Bicarbonate (KRB) buffer for 30-60 minutes to starve them of glucose.
- **Insulin Stimulation (Optional):** For insulin-responsive cells, stimulate with insulin (e.g., 100 nM) for 20-30 minutes.
- **2-NBDG Incubation:** Add 2-NBDG to a final concentration of 50-100 µM and incubate for 30-60 minutes at 37°C.
- **Stop Uptake:** Stop the glucose uptake by washing the cells three times with ice-cold PBS.
- **Fluorescence Quantification:** Measure the fluorescence of the incorporated 2-NBDG using a fluorescence plate reader (excitation ~485 nm, emission ~535 nm).

## Visualizations



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Caption: Key off-target signaling pathways affected by **Indinavir**.



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## References

- 1. Protease inhibitors impair mitochondrial function: another contributor to HIV lipodystrophy? | aidsmap [aidsmap.com]
- 2. Indinavir acutely inhibits insulin-stimulated glucose disposal in humans: A randomized, placebo-controlled study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. HIV Protease Inhibitors Induce Endoplasmic Reticulum Stress and Disrupt Barrier Integrity in Intestinal Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Off-Target-Based Design of Selective HIV-1 PROTEASE Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The HIV protease inhibitor Indinavir inhibits cell-cycle progression in vitro in lymphocytes of HIV-infected and uninfected individuals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. In vitro evidence of inhibition of mitochondrial protease processing by HIV-1 protease inhibitors in yeast: a possible contribution to lipodystrophy syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Dysregulation of Glucose Metabolism in HIV Patients: Epidemiology, Mechanisms and Management - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The HIV protease inhibitor indinavir decreases insulin- and contraction-stimulated glucose transport in skeletal muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. diabetesjournals.org [diabetesjournals.org]
- 11. HIV protease inhibitor ritonavir induces cytotoxicity of human endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. journals.asm.org [journals.asm.org]
- 13. ar.iiarjournals.org [ar.iiarjournals.org]
- 14. Lopinavir-Ritonavir Combination Induces Endoplasmic Reticulum Stress and Kills Urological Cancer Cells | Anticancer Research [ar.iiarjournals.org]
- 15. Endoplasmic reticulum stress leads to mitochondria-mediated apoptosis in cells treated with anti-HIV protease inhibitor ritonavir - PubMed [pubmed.ncbi.nlm.nih.gov]
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